

ethyl biscoumacetate CAS number and chemical synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl biscoumacetate*

Cat. No.: B590089

[Get Quote](#)

An In-depth Technical Guide to Ethyl Biscoumacetate

For Researchers, Scientists, and Drug Development Professionals

Core Compound Details

Chemical Identity and Synonyms

Ethyl biscoumacetate is a synthetic oral anticoagulant belonging to the coumarin class of drugs. Its unique chemical structure and properties have been a subject of scientific inquiry for decades. The Chemical Abstracts Service (CAS) has assigned the number 548-00-5 to this compound.

For clarity and comprehensive reference, a list of its chemical synonyms is provided in the table below.

Synonym	Reference
Aethyldicoumarol	[1]
B.O.E.A.	[2]
Bis(4-hydroxycoumarinyl)ethyl acetate	[2]
Dicumacyl	[2]
Ethyldicoumarol	[1] [3]
Neodicoumarin	[1] [3]
Pelentan	[1] [2] [4]
Stabilene	[2]
Trombarin	[1] [3]
Tromexan	[1] [4] [5]

Mechanism of Action: Vitamin K Antagonism

Ethyl biscoumacetate exerts its anticoagulant effect by acting as a vitamin K antagonist.[\[5\]](#) It specifically inhibits the enzyme Vitamin K epoxide reductase (VKOR).[\[6\]](#) This enzyme is a critical component of the vitamin K cycle, responsible for the regeneration of the reduced form of vitamin K, which is an essential cofactor for the gamma-carboxylation of several blood clotting factors.

By inhibiting VKOR, **ethyl biscoumacetate** disrupts the synthesis of functional, vitamin K-dependent clotting factors II (prothrombin), VII, IX, and X in the liver.[\[6\]](#) This leads to the production of under-carboxylated, inactive forms of these factors, thereby impairing the coagulation cascade and prolonging clotting time.

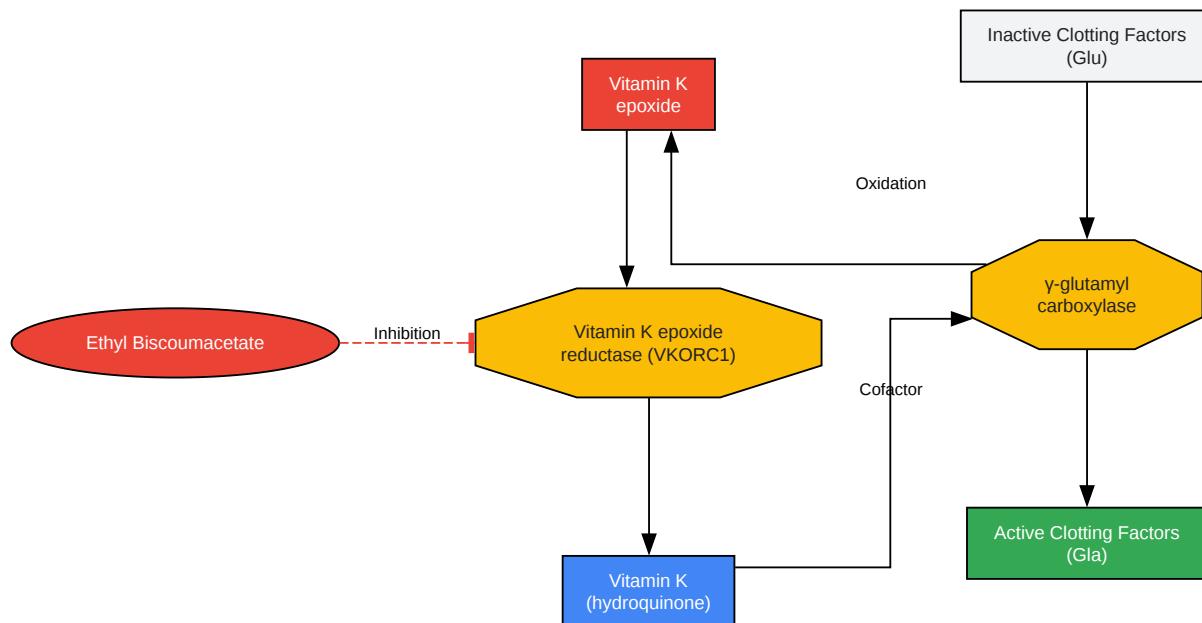
[Click to download full resolution via product page](#)

Figure 1. Mechanism of action of **ethyl biscoumacetate**.

Pharmacokinetics

Understanding the pharmacokinetic profile of **ethyl biscoumacetate** is crucial for its therapeutic application. A study involving healthy volunteers provided key insights into its absorption and elimination.

Pharmacokinetic Parameter	Value	Reference
Time to Maximum Serum Concentration	1.0 - 4.0 hours	[1]
Elimination Half-life	0.66 hours (Geometric Mean)	[1]

It is noteworthy that the concentration of its metabolite, 7-hydroxy **ethyl biscoumacetate**, was consistently higher than the parent compound from 3 hours post-administration, with a longer elimination half-life of 2.03 hours.[1]

Experimental Protocols

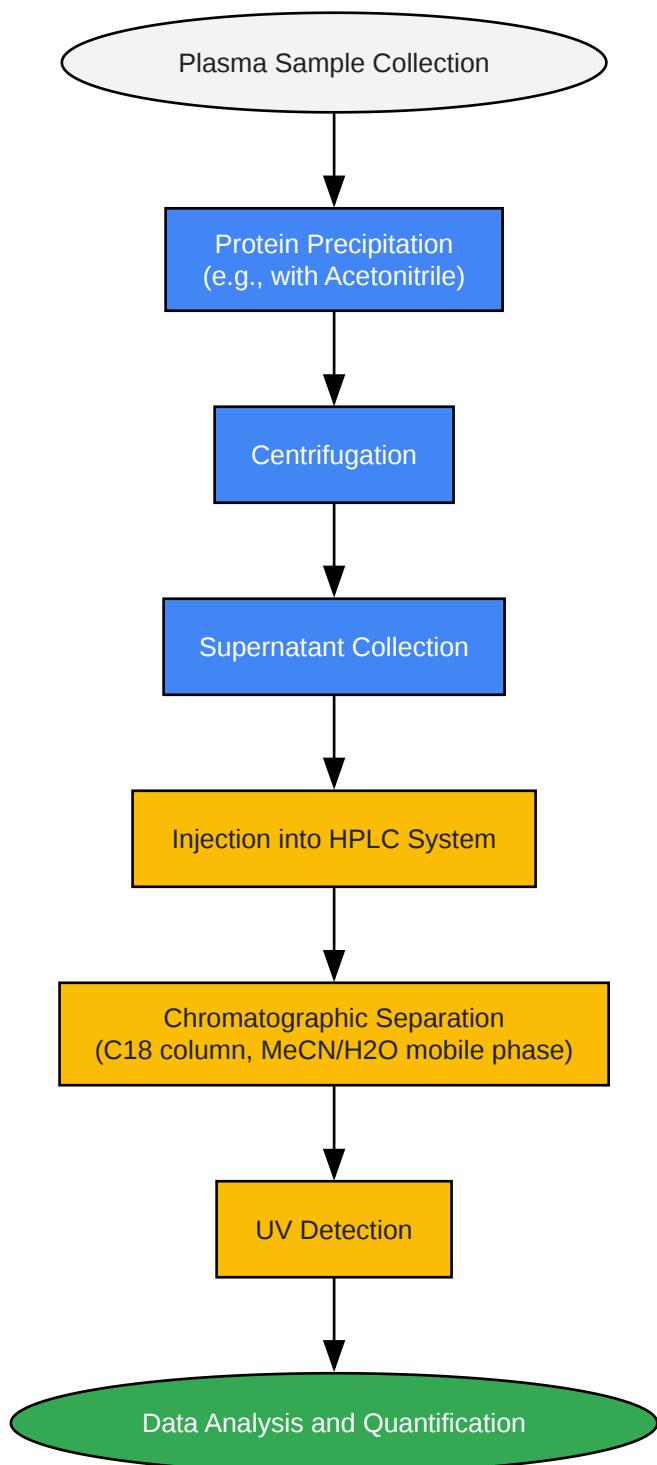
Quantitative Analysis by High-Performance Liquid Chromatography (HPLC)

The concentration of **ethyl biscoumacetate** in biological matrices, such as serum or plasma, can be determined using a reverse-phase high-performance liquid chromatography (RP-HPLC) method.

Methodology:

- **Sample Preparation:** While a detailed protocol for plasma extraction was not available in the reviewed literature, a common approach for small molecules like **ethyl biscoumacetate** involves protein precipitation followed by centrifugation. A typical procedure would be:
 - To 100 µL of plasma, add 300 µL of a protein precipitating agent (e.g., acetonitrile or methanol).
 - Vortex the mixture for 1 minute.
 - Centrifuge at high speed (e.g., 10,000 x g) for 10 minutes.
 - Collect the supernatant for injection into the HPLC system.
- **Chromatographic Conditions:**
 - Column: A C18 or a specialized column like Newcrom R1 can be used.
 - Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acidifier. For UV detection, phosphoric acid is suitable. For mass spectrometry (MS) detection, a volatile acid like formic acid should be used.
 - Detection: UV detection is a common method for the quantification of coumarin derivatives. The specific wavelength for maximum absorbance of **ethyl biscoumacetate** should be determined.

- Flow Rate and Injection Volume: These parameters would need to be optimized for the specific column and system used.



[Click to download full resolution via product page](#)

Figure 2. General workflow for HPLC analysis.

Clinical Considerations: Efficacy and Safety

Therapeutic Monitoring

The anticoagulant effect of **ethyl biscoumacetate** necessitates careful monitoring to ensure therapeutic efficacy while minimizing the risk of bleeding. The primary method for monitoring is the determination of the prothrombin time (PT), often expressed as the International Normalized Ratio (INR). A normal INR is approximately 1.0, while a therapeutic range for patients on anticoagulants like warfarin is typically 2.0 to 3.0.^[7] While specific therapeutic INR ranges for **ethyl biscoumacetate** were not detailed in the available recent literature, the principle of maintaining a prolonged clotting time to prevent thrombosis remains the same.

Adverse Effects

The most significant and common adverse effect of **ethyl biscoumacetate**, as with all anticoagulants, is bleeding.^[8] This can range from minor manifestations like nosebleeds and bruising to severe, life-threatening events such as gastrointestinal or intracranial hemorrhage.^[8] Other potential side effects include gastrointestinal discomfort, headache, and dizziness.^[8]

Due to the limited recent clinical data available, a quantitative summary of the incidence of these adverse effects is not possible. However, the risk of bleeding is a critical consideration in the clinical use of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Prothrombin time test - Mayo Clinic [mayoclinic.org]
- 3. Incidence, clinical impact and risk of bleeding during oral anticoagulation therapy - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Effect of warfarin, ethyl biscoumacetate, and phenindione on the factors of the prothrombin complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 6. Hemorrhage Risk Associated with Anticoagulant and Antiplatelet Drug Combinations: Insights from the USFDA Adverse Event Reporting System - PMC [pmc.ncbi.nlm.nih.gov]
- 7. my.clevelandclinic.org [my.clevelandclinic.org]
- 8. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- To cite this document: BenchChem. [ethyl biscoumacetate CAS number and chemical synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b590089#ethyl-biscoumacetate-cas-number-and-chemical-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com